

Purification techniques for crude "3-Morpholinopropanal"

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Compound of Interest

Compound Name: 3-Morpholinopropanal

CAS No.: 19851-01-5

Cat. No.: B012511

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Application Note: Strategic Purification Protocols for **3-Morpholinopropanal**

Abstract

3-Morpholinopropanal (CAS: 3999-27-7) is a critical intermediate in the synthesis of ionizable lipids (e.g., for LNP delivery systems) and pharmaceutical heterocycles. However, its dual functionality—a basic morpholine ring and a reactive aldehyde tail—renders it susceptible to polymerization, oxidation, and aldol condensation. This guide outlines two distinct purification strategies: Vacuum Fractional Distillation for bulk crude separation and a Bisulfite Adduct Protocol for high-purity (>98%) isolation, specifically designed to remove unreacted morpholine and non-aldehyde byproducts.

Chemical Profile & Impurity Landscape

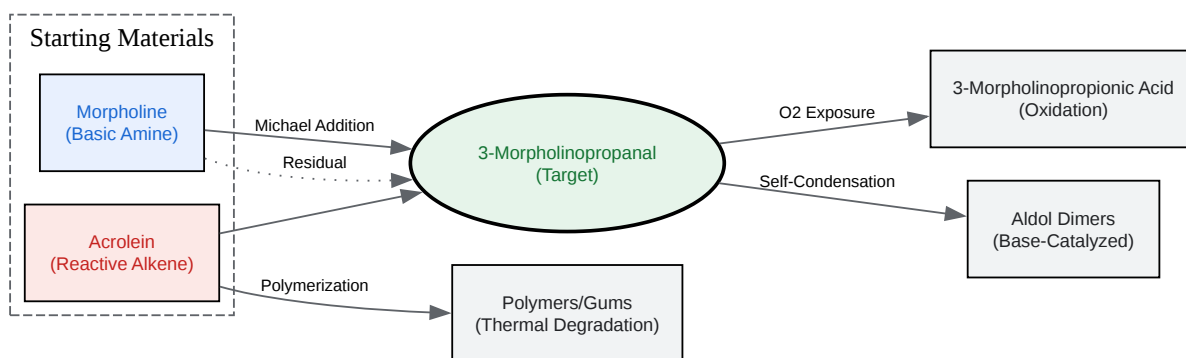
The synthesis of **3-Morpholinopropanal** typically involves the Michael addition of morpholine to acrolein. This exothermic reaction generates a specific impurity profile that dictates the purification strategy.

Key Physicochemical Properties:

Property	Value / Characteristic	Relevance to Purification
Molecular Weight	143.19 g/mol	Amenable to vacuum distillation.
Boiling Point	~95–100 °C @ 10 mmHg (est.)	Requires high vacuum to prevent thermal degradation.
Solubility	Miscible in water, alcohols, DCM.	Complicates aqueous extraction; requires pH manipulation.

| Stability | Air/Moisture Sensitive.[1] | Oxidizes to 3-morpholinopropionic acid; polymerizes on standing. |

Impurity Flow & Degradation Pathways: The following diagram illustrates the origin of impurities during synthesis and storage.



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Figure 1: Reaction pathways showing the genesis of common impurities. Note that the basicity of the morpholine ring can catalyze the self-condensation of the aldehyde product if not stored correctly.

Protocol A: High-Purity Bisulfite Adduct Isolation

Best For: Removal of non-aldehyde impurities (e.g., unreacted morpholine, alcohols) and isolation of ultra-pure material for sensitive downstream applications (e.g., GMP lipid synthesis).

Mechanism: Sodium bisulfite (

) reacts selectively with the aldehyde group to form a water-soluble sulfonate adduct. Since **3-morpholinopropanal** also contains an amine, the acidic bisulfite solution will protonate the morpholine nitrogen. This creates a highly polar, water-soluble species that can be washed free of non-polar organic impurities. Subsequent basification reverses the adduct and deprotonates the amine, allowing extraction of the pure product.

Reagents:

- Saturated Sodium Bisulfite () solution (freshly prepared).[\[2\]](#)
- Sodium Carbonate () or Sodium Hydroxide (, 1M).
- Solvents: Dichloromethane (DCM) or Ethyl Acetate; Ethanol.

Step-by-Step Workflow:

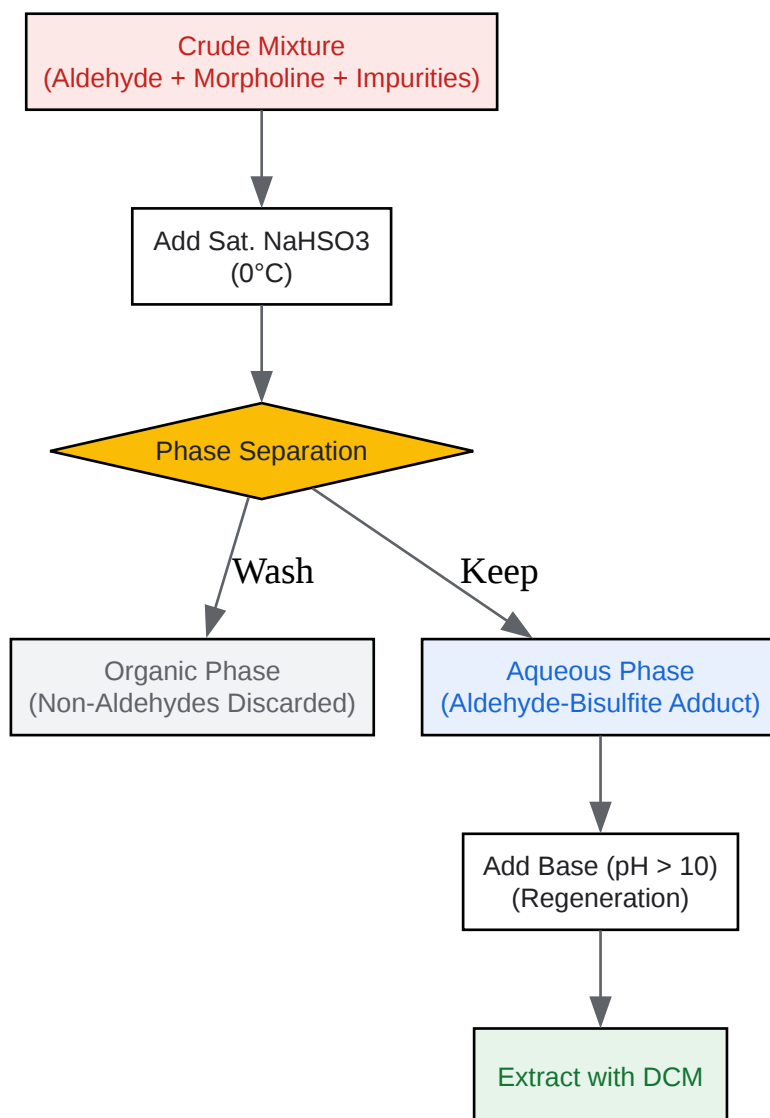
- Adduct Formation:
 - Dissolve crude **3-morpholinopropanal** (1 eq) in a minimal amount of Ethanol (2 volumes).
 - Place the flask in an ice bath (0–5 °C).
 - Slowly add saturated aqueous (1.2 eq) with vigorous stirring.

- Observation: A white precipitate or thick oil (the bisulfite adduct) typically forms within 30–60 minutes.
- Impurity Wash (The Purification Step):
 - Dilute the mixture with water if necessary to dissolve the salt fully (optional, depending on if you want to filter the solid or perform liquid-liquid extraction).
 - Preferred Method (Liquid-Liquid): Ensure the adduct is dissolved in the aqueous phase.^[2] Wash this aqueous phase 2x with Ethyl Acetate.
 - Causality: The target aldehyde is trapped in the aqueous phase as the bisulfite adduct.^[2] Unreacted acrolein polymers and non-polar byproducts migrate to the organic layer and are discarded.
- Regeneration (The Release):
 - Cool the aqueous phase to 0 °C.
 - Slowly add 1M

or saturated

until pH > 10.
 - Critical Check: The pH must be high enough to both (a) reverse the bisulfite equilibrium and (b) free-base the morpholine ring.
 - The solution will become cloudy as the free organic oil separates.
- Extraction & Drying:
 - Extract the aqueous mixture 3x with DCM.
 - Combine organic layers, dry over anhydrous

, and concentrate under reduced pressure (keep bath < 30 °C).



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Figure 2: The Bisulfite "Trap and Release" workflow ensures only aldehyde-bearing molecules are isolated.

Protocol B: Vacuum Fractional Distillation

Best For: Large-scale purification of crude material where >95% purity is acceptable.

Operational Constraints:

- Thermal Instability: Aldehydes can decompose. Never exceed bath temperatures of 130 °C.

- Oxidation: The system must be flushed with Nitrogen/Argon.

Protocol:

- Setup: Use a short-path distillation head or a Vigreux column (for better separation). Ensure all joints are greased and clipped.
- Degassing: Stir the crude oil under vacuum (no heat) for 20 minutes to remove volatile solvents and dissolved oxygen.
- Heating: Apply high vacuum (< 5 mmHg is recommended). Slowly ramp the oil bath temperature.
 - Fore-run: Collect the fraction distilling below the expected boiling point (often unreacted morpholine or water).
 - Main Fraction: Collect the steady boiling fraction (approx. $95\text{--}105$ °C @ 10 mmHg, verify specific pressure/temp relationship).
- Storage: Immediately backfill with Argon and seal.

Analytical Validation (QC)

To verify the success of the purification, specific markers must be checked:

- ^1H NMR (CDCl_3):
 - Aldehyde Proton: Look for a triplet (or t-like multiplet) around $9.7\text{--}9.8$ ppm. Integration should be 1H relative to the morpholine signals.
 - Morpholine Ring: Multiplets at $3.6\text{--}3.7$ ppm (O-CH₂) and $2.4\text{--}2.5$ ppm (N-CH₂).
 - Impurity Check: Absence of vinyl protons ($5.0\text{--}6.5$ ppm) indicates removal of acrolein. Absence of broad singlets indicates removal of water/acids.
- GC-MS:
 - Confirm molecular ion peak ($M^+ = 143$).

- Check for the absence of the "M+16" peak (oxidation to acid).

References

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